"inter-laboratory comparison of Acid Black 172 analysis in water samples"

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Compound of Interest		
Compound Name:	Chromate(3-),bis[3-(hydroxy-kO)-4-[[2-(hydroxy-kO)-1-naphthalenyl]azo-kN1]-7-nitro-1-naphthalenesulfonato(3-)]-, trisodium	
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A Comparative Guide to the Analysis of Acid Black 172 in Water Samples

This guide provides a comparative overview of three common analytical techniques for the determination of Acid Black 172, a metal-complex azo dye, in water samples. The methodologies discussed are UV-Vis Spectrophotometry, High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD), and Electrochemical Sensing. This document is intended for researchers, scientists, and professionals in drug development and environmental monitoring who are involved in the analysis of organic pollutants in aqueous matrices.

Data Presentation: Comparison of Analytical Methods

The following table summarizes the typical performance characteristics of the three analytical methods for the analysis of azo dyes in water. While specific data for Acid Black 172 is not available for all parameters, the presented values are representative of the performance that

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can be expected for this class of compounds and are based on published literature for similar analytes.

Performance Metric	UV-Vis Spectrophotometry	High-Performance Liquid Chromatography (HPLC-DAD)	Electrochemical Sensing
Principle	Measurement of light absorbance at a specific wavelength.	Chromatographic separation followed by detection based on UV-Vis absorbance.	Measurement of the electrochemical response (e.g., current) of the analyte at an electrode surface.
Limit of Detection (LOD)	~0.1 - 1 mg/L	~0.01 - 0.1 mg/L	~0.001 - 0.1 mg/L
Limit of Quantification (LOQ)	~0.5 - 5 mg/L	~0.05 - 0.5 mg/L	~0.005 - 0.5 mg/L
**Linearity (R^2) **	>0.99	>0.999	>0.99
Precision (RSD)	< 5%	< 2%	< 5%
Accuracy (Recovery)	95 - 105%	90 - 110%	90 - 110%
Sample Throughput	High	Medium	High
Selectivity	Low (interference from other absorbing species)	High (separation of components)	Medium to High (dependent on electrode modification)
Cost	Low	High	Medium

Experimental Protocols
UV-Vis Spectrophotometry

This method is a straightforward and cost-effective technique for the quantitative analysis of colored compounds like Acid Black 172.

Methodology:

- Instrumentation: A standard UV-Vis spectrophotometer capable of scanning in the visible range (e.g., 400-800 nm).

- Reagents: Deionized water, Acid Black 172 standard.

- Preparation of Standard Solutions:

  - Prepare a stock solution of Acid Black 172 (e.g., 100 mg/L) by accurately weighing the standard and dissolving it in a known volume of deionized water.

  - Prepare a series of calibration standards by serial dilution of the stock solution to cover the expected concentration range of the water samples.

- Sample Preparation:

  - Collect water samples in clean glass bottles.

  - If the samples contain suspended solids, filter them through a 0.45 µm syringe filter to prevent light scattering.

- Analysis:

  - Determine the maximum absorbance wavelength (λmax) of Acid Black 172 by scanning a standard solution across the visible spectrum. The reported λmax for Acid Black 172 is 572 nm.[1]

  - Set the spectrophotometer to the determined λmax.

  - Measure the absorbance of the blank (deionized water), the calibration standards, and the water samples.

  - Construct a calibration curve by plotting the absorbance of the standards against their known concentrations.

○ Determine the concentration of Acid Black 172 in the samples by interpolating their absorbance values on the calibration curve.

High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD)

HPLC-DAD offers high selectivity and sensitivity for the analysis of Acid Black 172, allowing for its separation from other components in the water sample.

Methodology:

- Instrumentation: An HPLC system equipped with a quaternary pump, an autosampler, a column oven, and a diode array detector.

- Reagents: HPLC-grade acetonitrile, methanol, and water; formic acid; Acid Black 172 standard; Solid Phase Extraction (SPE) cartridges (e.g., C18).

- Chromatographic Conditions (Typical):

  ○ Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm).

  ○ Mobile Phase: A gradient of (A) water with 0.1% formic acid and (B) acetonitrile. A typical gradient might start at 10% B, increase to 90% B over 15 minutes, hold for 5 minutes, and then return to initial conditions.

  ○ Flow Rate: 1.0 mL/min.

  ○ Column Temperature: 30 °C.

  ○ Injection Volume: 20 μL.

  ○ Detection: Diode array detector set to monitor at the λmax of Acid Black 172 (572 nm) and to collect spectra for peak purity analysis.

- Preparation of Standard Solutions: Prepare stock and calibration standards of Acid Black 172 in the mobile phase or a mixture of water and acetonitrile.

- Sample Preparation (SPE):

- Condition a C18 SPE cartridge with methanol followed by water.

- Pass a known volume of the water sample through the cartridge.

- Wash the cartridge with water to remove interferences.

- Elute the retained Acid Black 172 with a small volume of methanol or acetonitrile.

- Evaporate the eluent to dryness under a gentle stream of nitrogen and reconstitute the residue in the initial mobile phase.

- Analysis:

  - Inject the prepared standards and samples into the HPLC system.

  - Identify the Acid Black 172 peak based on its retention time and UV-Vis spectrum compared to the standard.

  - Quantify the concentration using a calibration curve constructed from the peak areas of the standards.
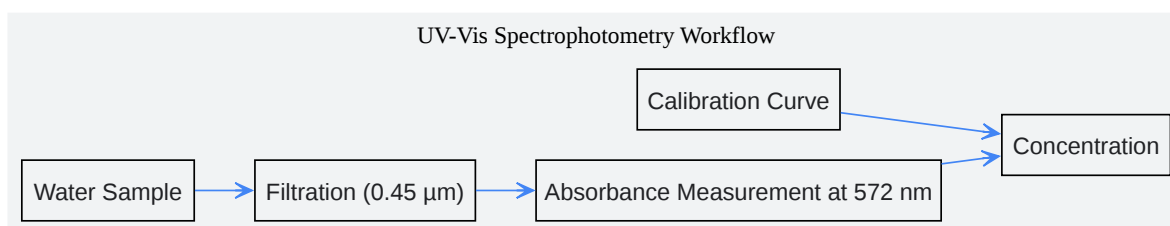
Electrochemical Sensing

Electrochemical sensors provide a rapid and sensitive method for the in-situ or laboratory-based determination of electroactive compounds like Acid Black 172.

Methodology:

- Instrumentation: A potentiostat with a three-electrode system (working electrode, reference electrode, and counter electrode). The working electrode is typically a modified glassy carbon electrode (GCE).

- Reagents: Supporting electrolyte (e.g., 0.1 M phosphate buffer solution, pH 7.0), materials for electrode modification (e.g., carbon nanotubes, graphene, or specific polymers), Acid Black 172 standard.

- Electrode Preparation (General Procedure):

- Polish the bare GCE with alumina slurry, followed by sonication in deionized water and ethanol.

- Modify the electrode surface by drop-casting a suspension of the chosen modifier (e.g., functionalized carbon nanotubes) onto the electrode and allowing it to dry.

- Preparation of Standard Solutions: Prepare stock and standard solutions of Acid Black 172 in the supporting electrolyte.

- Analysis (Differential Pulse Voltammetry - DPV):

  - Immerse the three-electrode system into the electrochemical cell containing the supporting electrolyte.

  - Record a blank voltammogram.

  - Add a known concentration of the Acid Black 172 standard to the cell and record the DPV response. The potential is scanned over a range where the dye is electrochemically active.

  - For sample analysis, add a known volume of the water sample to the electrochemical cell and record the DPV.

  - Quantification can be performed using a calibration curve (peak current vs. concentration) or the standard addition method.
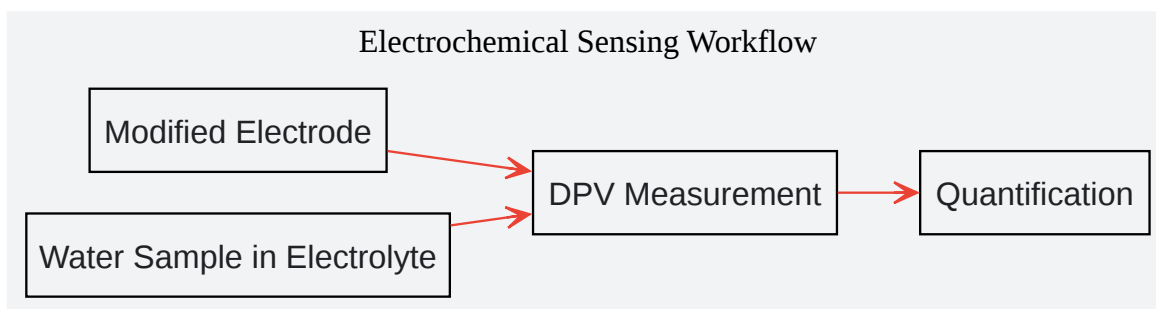
Mandatory Visualization

UV-Vis Spectrophotometry Workflow

Water Sample → Filtration (0.45 μm) → Absorbance Measurement at 572 nm

Calibration Curve → Concentration

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Caption: Workflow for Acid Black 172 analysis by UV-Vis Spectrophotometry.
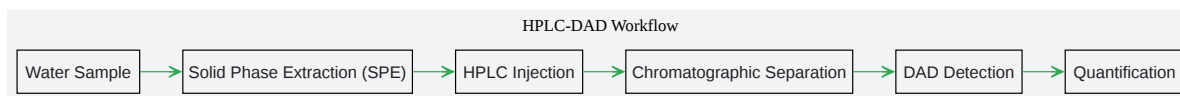
Caption: Workflow for Acid Black 172 analysis by HPLC-DAD.

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Caption: Workflow for Acid Black 172 analysis by Electrochemical Sensing.

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References

- 1. researchgate.net [researchgate.net]
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